

## An In-depth Technical Guide to 1-Phenylpent-1en-3-one

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Compound of Interest		
Compound Name:	1-Phenylpent-3-en-1-one	
Cat. No.:	B15440625	Get Quote

This technical guide provides a comprehensive overview of 1-phenylpent-1-en-3-one, a member of the chalcone family of compounds. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. This document details the compound's nomenclature, physicochemical properties, a representative synthetic protocol, and its potential biological significance, particularly in inducing apoptosis.

### Nomenclature and Identification

The compound of interest is scientifically recognized as 1-phenylpent-1-en-3-one. While the name "1-phenylpent-3-en-1-one" is sometimes encountered, the former is the systematically correct IUPAC name, indicating the positions of the phenyl group and the double bond relative to the ketone.

Synonyms: A variety of synonyms are used to refer to this compound in literature and chemical databases. These include:

- Ethyl styryl ketone[1][2]
- Styryl ethyl ketone[1][2]
- Benzylidenemethyl ethyl ketone[2]
- Ethyl 2-phenylvinyl ketone[1][2]
- (E)-1-Phenylpent-1-en-3-one[3]



## **Physicochemical Properties**

The key physicochemical properties of 1-phenylpent-1-en-3-one are summarized in the table below. These properties are crucial for its handling, characterization, and application in experimental settings.

Property	Value	Source(s)
Molecular Formula	C11H12O	[1]
Molecular Weight	160.21 g/mol	[1]
CAS Number	3152-68-9	[1][2]
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
XLogP3	2.5	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]

## Synthesis of 1-Phenylpent-1-en-3-one

A common and effective method for the synthesis of 1-phenylpent-1-en-3-one is the Claisen-Schmidt condensation, a type of crossed aldol condensation. This reaction involves the base-catalyzed condensation of an aromatic aldehyde (benzaldehyde) with a ketone (2-pentanone).

## **Experimental Protocol: Claisen-Schmidt Condensation**

This protocol describes a general procedure for the synthesis of 1-phenylpent-1-en-3-one.

### Materials:

Benzaldehyde



- 2-Pentanone
- Sodium hydroxide (NaOH)
- Ethanol
- Water
- Dichloromethane (or other suitable extraction solvent)
- Anhydrous magnesium sulfate (or other suitable drying agent)
- Standard laboratory glassware (round-bottom flask, condenser, separatory funnel, etc.)
- Stirring apparatus
- Cooling bath (ice-water)

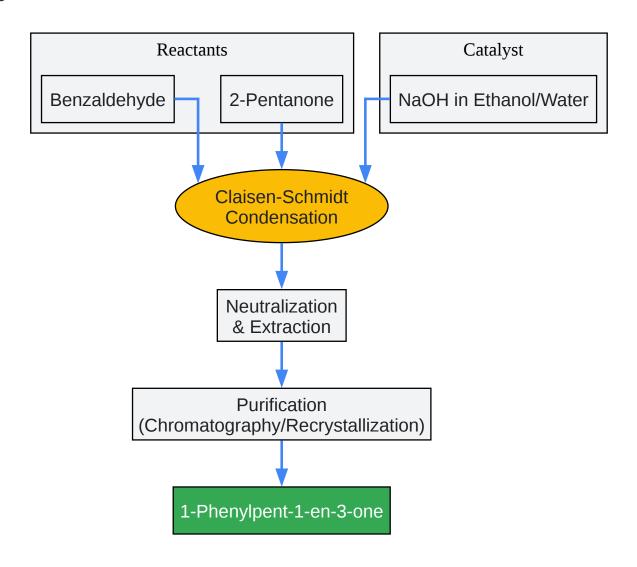
#### Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve sodium hydroxide in water, then add ethanol to create the basic catalyst solution. Cool the solution in an ice-water bath.
- Addition of Ketone: While maintaining the cool temperature and stirring, slowly add 2pentanone to the flask.
- Addition of Aldehyde: After the addition of the ketone, slowly add benzaldehyde to the reaction mixture.
- Reaction: Allow the reaction to stir at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Workup: Once the reaction is complete, neutralize the mixture with a dilute acid (e.g., HCl).
- Extraction: Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent like dichloromethane.



- Washing: Wash the organic layer with water and then with brine.
- Drying and Evaporation: Dry the organic layer over an anhydrous drying agent (e.g., MgSO<sub>4</sub>), filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography or recrystallization to yield pure 1-phenylpent-1-en-3-one.

## **Synthesis Workflow**



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Synthesis workflow for 1-phenylpent-1-en-3-one.

## **Biological Activity and Signaling Pathways**



1-Phenylpent-1-en-3-one belongs to the chalcone class of compounds, which are precursors to flavonoids in plants and are known for a wide spectrum of biological activities.[4] Many chalcones have been shown to possess antiproliferative and anticancer properties by inducing apoptosis (programmed cell death).[4]

## **Induction of Apoptosis via the Intrinsic Pathway**

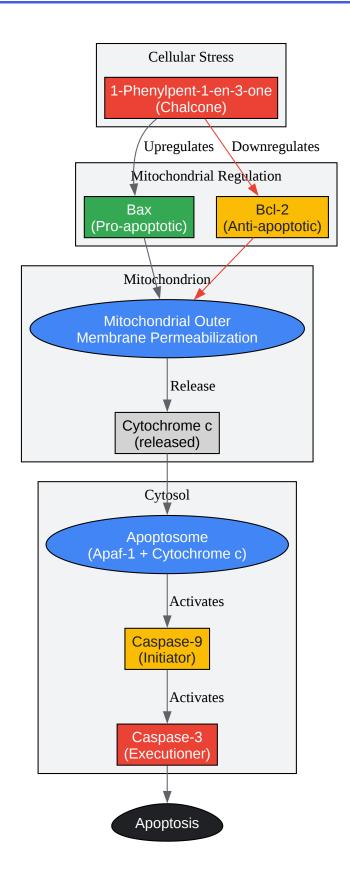
Research on various chalcones has demonstrated their ability to trigger apoptosis through the intrinsic, or mitochondrial, pathway in cancer cells.[5] This pathway is initiated by cellular stress and culminates in the activation of a cascade of enzymes called caspases, which execute the dismantling of the cell.

The proposed mechanism involves the following key steps:

- Cellular Stress: The chalcone induces stress within the cancer cell, potentially through the generation of Reactive Oxygen Species (ROS).[5]
- Modulation of Bcl-2 Family Proteins: This leads to an upregulation of pro-apoptotic proteins like Bax and a downregulation of anti-apoptotic proteins such as Bcl-2.
- Mitochondrial Outer Membrane Permeabilization (MOMP): The altered balance of Bcl-2 family proteins leads to the formation of pores in the mitochondrial outer membrane.
- Cytochrome c Release: Cytochrome c is released from the mitochondrial intermembrane space into the cytosol.
- Apoptosome Formation: In the cytosol, cytochrome c binds to Apaf-1, which then oligomerizes to form the apoptosome.
- Caspase Activation: The apoptosome recruits and activates pro-caspase-9, which in turn activates the executioner caspase, caspase-3.
- Execution of Apoptosis: Activated caspase-3 cleaves a multitude of cellular substrates, leading to the characteristic morphological and biochemical hallmarks of apoptosis.

## **Signaling Pathway Diagram**





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Intrinsic apoptosis pathway induced by chalcones.



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